

Dithiazanine iodide compared to bithionol sulfoxide

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Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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Comparison at a Glance

Feature	Dithiazanine Iodide	Bithionol Sulfoxide
Primary Indications	Broad-spectrum anthelmintic; effective against intestinal nematodes (e.g., hookworms, ascarids, whipworms) and heartworm microfilariae [1].	Suppresses <i>Schistosoma japonicum</i> and <i>Fasciola hepatica</i> activity [2].
Mechanism of Action	Irreversible inhibition of glucose absorption in parasites, leading to depletion of energy-rich phosphate bonds [1].	Prominent inhibitory change in egg formation ability; suppresses oviposition (egg-laying) of adult worms [3] [2].

| **Efficacy & Key Experimental Data** | - Excellent wormicidal effect at 130 mg/kg/day in rabbits [3].

- **Less effective** against *Fasciola hepatica* *in vitro* than other drugs [4]. | - **Slight wormicidal effect** at 100 mg/kg/day in rabbits [3] [2].
- **Gradual decrease** in egg count (EPG) in feces [3]. | | **Safety & Toxicity Profile** | - **Highly toxic** [5] [1]; side effects (vomiting, diarrhea) are frequent [1].
- **Low LD₅₀** (Mouse, oral): 4-16 mg/kg [1]. | - Side effects and intoxication signs were **found little** at 100 mg/kg or lesser dosage [3]. | | **Current Status & Use** | Considered a toxic anthelmintic; not

registered for use as a pesticide in the U.S. [5] [1]. | Used in research settings; available as a chemical reagent for research purposes only [2]. |

Experimental Data and Protocols

For researchers aiming to replicate or build upon these findings, the key experimental methodologies from the search results are detailed below.

In Vivo Efficacy Study in Rabbit Clonorchiasis [3]

- **Objective:** To evaluate the anthelmintic efficacy and side effects of oral administration of **Dithiazanine Iodide** (D.I.) and Bithionol Sulfoxide (B.S.).
- **Methodology:**
 - **Infection Model:** Laboratory rabbits infected with *Clonorchis sinensis*.
 - **Dosing Groups:** Rabbits divided into groups receiving different daily dosages of the compounds.
 - D.I. groups: 80 mg/kg, 130 mg/kg, and higher.
 - B.S. groups: 100 mg/kg and lower.
 - **Duration:** Administration over several days.
 - **Primary Endpoints:**
 - **Fecal Egg Count (EPG):** Eggs per gram of feces were monitored over time.
 - **Worm Detection:** Post-treatment, survival worms were detected to calculate wormicidal effect.
 - **Histological Examination:** Changes in the worm's supporting tissue and reproductive organs were observed.
 - **Toxicity Signs:** Side effects and intoxication signs were closely monitored.

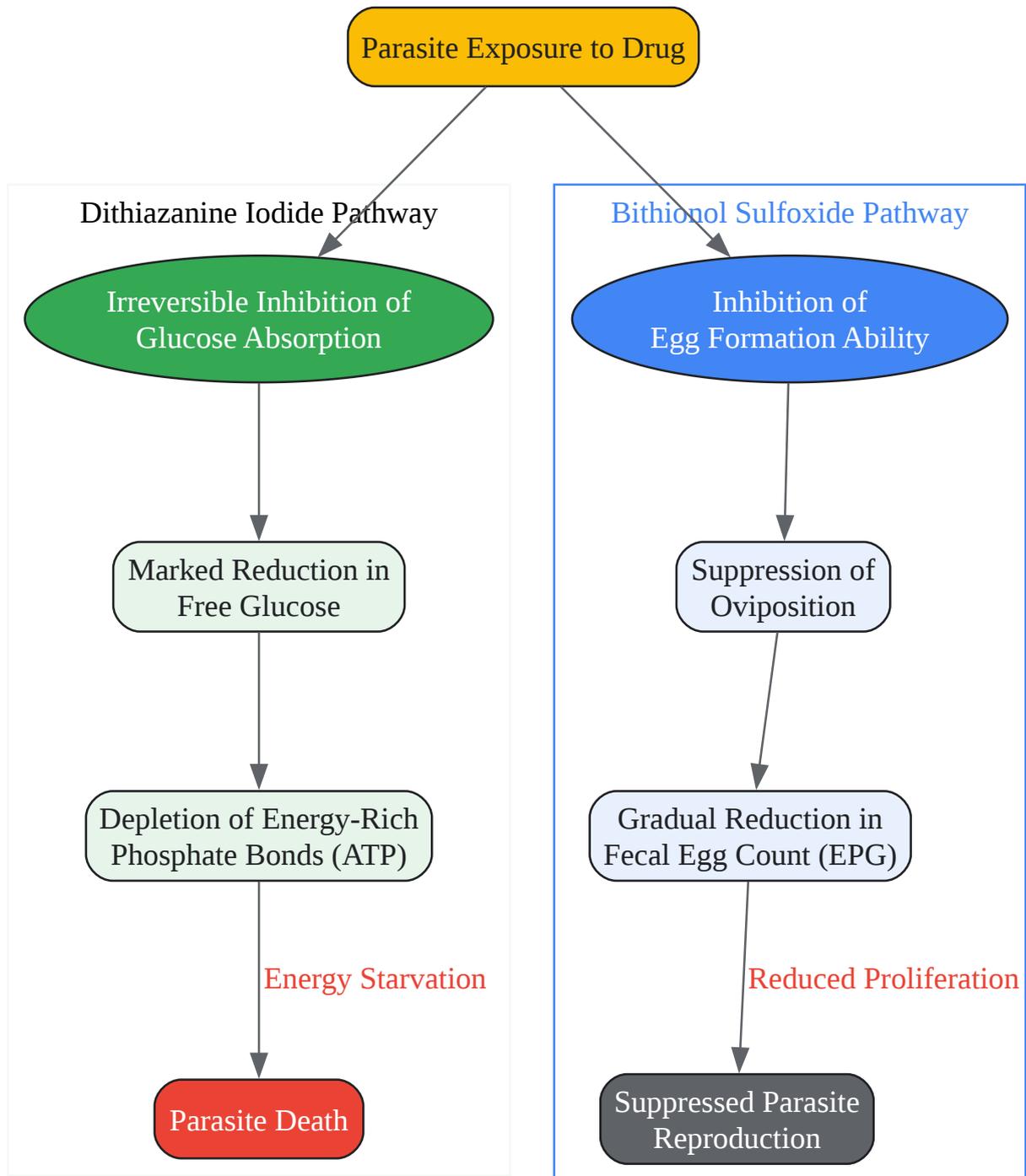
In Vitro Vermicidal Effect on *Fasciola hepatica* [4]

- **Objective:** To compare the direct killing effect of several drugs, including **Dithiazanine iodide**, on *Fasciola hepatica* in a controlled environment.
- **Methodology:**
 - **Parasite Preparation:** Adult *Fasciola hepatica* flukes were maintained in a solution.
 - **Drug Exposure:** Flukes were exposed to drug solutions at various concentrations (e.g., 1:10,000, 1:100,000).

- **Motility Monitoring:** A kymograph was used to record the motility of the flukes under drug influence.
- **Endpoint:** The time taken for the drug to kill the fluke (vermicidal effect) or the duration of stimulatory effect was recorded at each concentration.

Mechanisms of Action Workflow

The experimental and observational data suggest distinct pathways for how these two compounds exert their antiparasitic effects. The following diagram synthesizes these mechanisms based on the cited research.



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Key Takeaways for Researchers

- **Dithiazanine iodide** is a potent but highly toxic broad-spectrum anthelmintic. Its mechanism, targeting parasite metabolism, makes it effective but limits its therapeutic window due to severe side effects [3] [1].
- **Bithionol Sulfoxide** presents a safer profile with minimal side effects at effective doses. Its primary action appears to be suppressing reproduction, which may be more suitable for long-term control rather than rapid clearance [3] [2].
- **Compound Selection** depends on the research goal: **Dithiazanine iodide** for studies on metabolic inhibition and potent wormicidal effect, acknowledging its toxicity; Bithionol sulfoxide for investigations into anti-reproductive strategies and chronic infection management.

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